

# An In-depth Technical Guide to Tricyclohexyltin Hydride (CAS: 6056-50-4)

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## Compound of Interest

Compound Name: *Tricyclohexyltin hydride*

Cat. No.: *B8638210*

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## Introduction

**Tricyclohexyltin hydride**, with the CAS number 6056-50-4, is an organotin compound that serves as a highly effective and selective reducing agent in organic synthesis. Its utility is most pronounced in radical-mediated reactions, where it functions as a hydrogen atom donor. This guide provides a comprehensive overview of its chemical properties, synthesis, spectroscopic data, key applications with experimental details, and safety information.

## Chemical and Physical Properties

**Tricyclohexyltin hydride** is a viscous, colorless liquid at room temperature. Its physical and chemical properties are summarized in the table below.

Property	Value	Reference
CAS Number	6056-50-4	[1]
Molecular Formula	C <sub>18</sub> H <sub>34</sub> Sn	[1][2]
Molecular Weight	369.17 g/mol	[1][2]
Appearance	Viscous colorless liquid	[2]
Boiling Point	129 °C at 0.05 mmHg	[1]
Specific Gravity	1.26	[1]
Refractive Index	1.5409	[1]
Flash Point	105 °C	[1]
Solubility	Insoluble in water. Soluble in many organic solvents.	
Hydrolytic Sensitivity	Reacts slowly with moisture/water.	[1]

## Spectroscopic Data

A summary of the key spectroscopic data for the characterization of **tricyclohexyltin hydride** is provided below.

Technique	Data	Reference
<sup>1</sup> H NMR (CDCl <sub>3</sub> )	δ 5.29 (s, 1H, Sn-H), 2.82-1.39 (br s, 33H, cyclohexyl)	[2]
<sup>13</sup> C NMR (CDCl <sub>3</sub> )	δ 31.56, 27.57, 25.62, 24.37	[2]
<sup>119</sup> Sn NMR (CDCl <sub>3</sub> )	δ -92.8 ppm	[2]

## Synthesis

**Tricyclohexyltin hydride** can be reliably synthesized from the corresponding hydroxide. A detailed experimental protocol is provided below.

## Experimental Protocol: Synthesis from Tricyclohexyltin Hydroxide

Reaction:  $(\text{C}_6\text{H}_{11})_3\text{SnOH} + \text{NaBH}_4 \rightarrow (\text{C}_6\text{H}_{11})_3\text{SnH}$

Materials:

- Tricyclohexyltin hydroxide (Cyhexatin)
- Sodium borohydride ( $\text{NaBH}_4$ )
- Diethyl ether
- Water
- Magnesium sulfate ( $\text{MgSO}_4$ )
- Nitrogen gas (for inert atmosphere)

Procedure:[\[2\]](#)

- In a 1 L three-necked flask equipped with a stirrer and under a nitrogen atmosphere, a mixture of 400 mL of diethyl ether and water (1:1 ratio) is cooled to 0 °C.
- Sodium borohydride (3 g, 79.4 mmol) is carefully added to the cooled mixture.
- Tricyclohexyltin hydroxide (30 g, 62.2 mmol) is then added portion-wise.
- An additional 100 mL of diethyl ether is added, and the reaction mixture is stirred at room temperature for 48 hours.
- After the reaction is complete, the organic layer is separated.
- The organic layer is dried over anhydrous magnesium sulfate.
- The solvent is removed under reduced pressure.

- The crude product is purified by distillation under high vacuum to yield **tricyclohexyltin hydride** as a colorless oil.

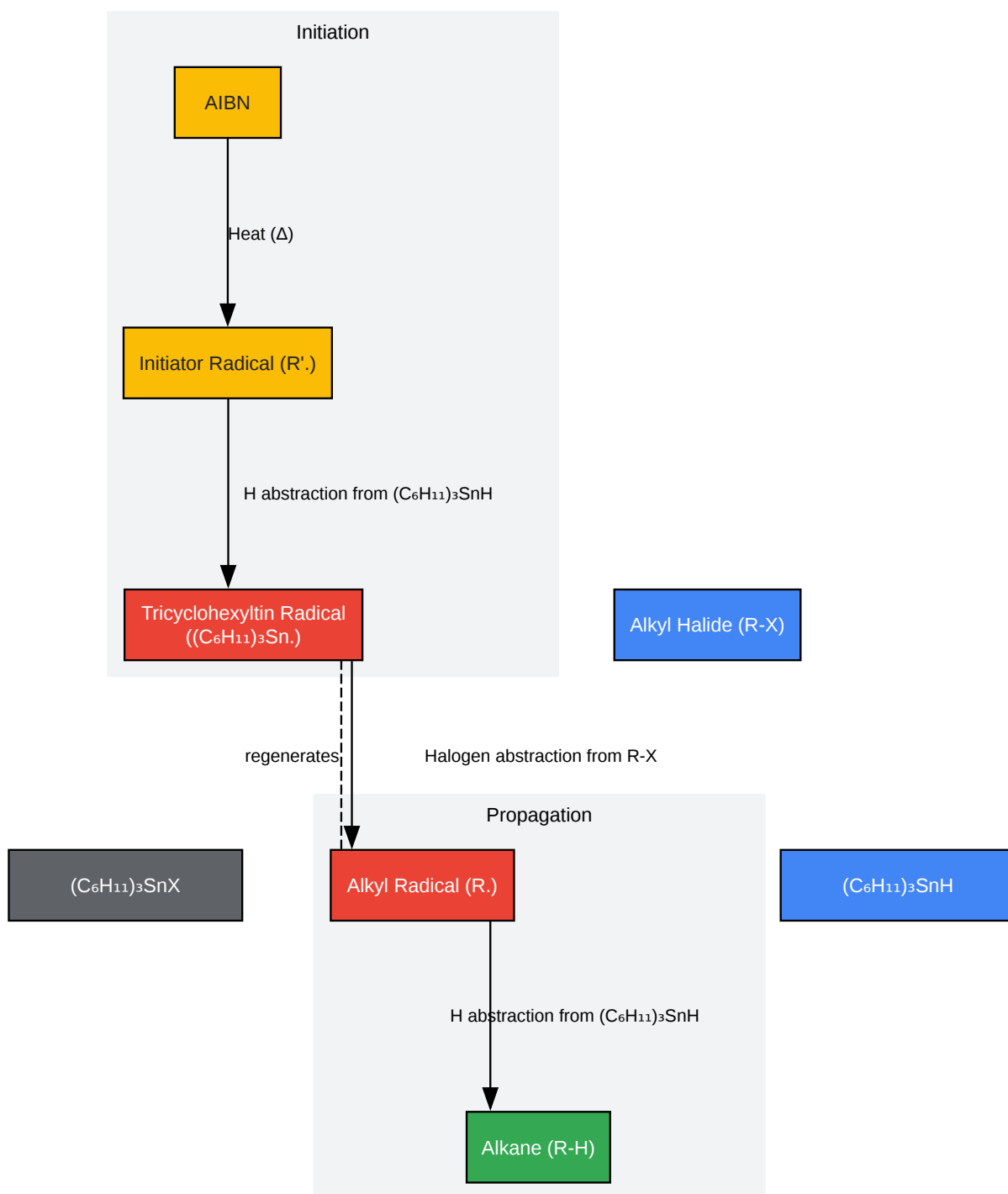
Expected Yield: 81%[\[2\]](#)

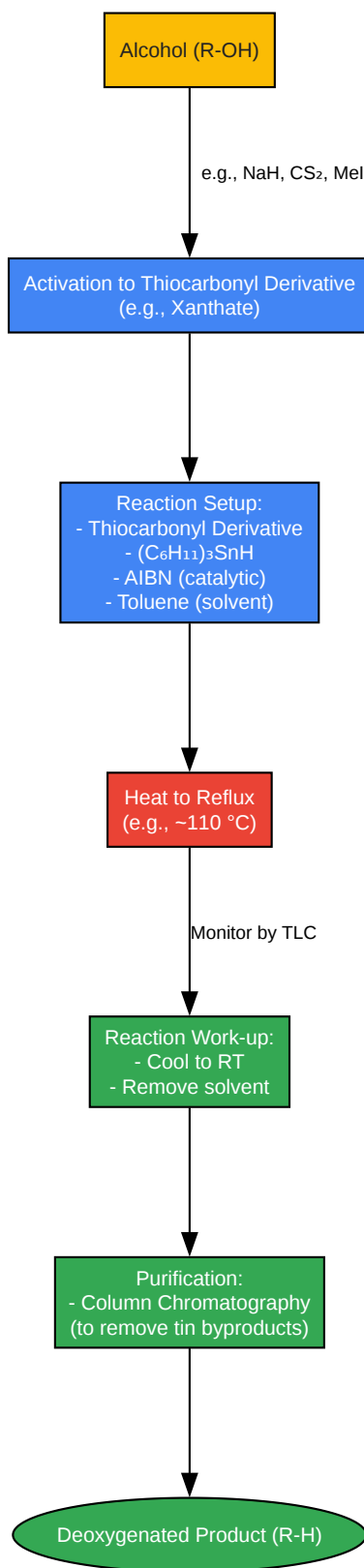
## Core Applications and Mechanisms

**Tricyclohexyltin hydride** is a valuable reagent in radical chemistry, primarily for dehalogenation, deoxygenation, and hydrostannylation reactions. These reactions are typically initiated by the thermal decomposition of azobisisobutyronitrile (AIBN).

### Radical Dehalogenation of Alkyl Halides

This reaction involves the replacement of a halogen atom with a hydrogen atom. The general mechanism is a radical chain process.





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## References

- 1. TRICYCLOHEXYLTIN HYDRIDE CAS#: 6056-50-4 [[amp.chemicalbook.com](https://amp.chemicalbook.com)]
- 2. TRICYCLOHEXYLTIN HYDRIDE synthesis - chemicalbook [[chemicalbook.com](https://chemicalbook.com)]
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